

A Technical Guide to 2-Ethoxy-1-propanol: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxy-1-propanol

Cat. No.: B102468

[Get Quote](#)

Executive Summary: This document provides a comprehensive technical overview of **2-Ethoxy-1-propanol** (CAS No: 19089-47-5), a versatile organic solvent and chemical intermediate. The guide is intended for researchers, scientists, and professionals in drug development and related fields. It details the compound's chemical and physical properties, outlines its primary synthesis routes with an exemplary experimental protocol, and explores its applications, particularly within the pharmaceutical and chemical industries. Furthermore, this guide includes a summary of its toxicological profile and safety information, presented in easily digestible formats. Visual diagrams of the synthesis pathway and a general experimental workflow are provided to enhance understanding.

Introduction

2-Ethoxy-1-propanol, systematically named 2-ethoxypropan-1-ol by IUPAC, is a primary alcohol and a member of the propylene glycol ethers family.^{[1][2]} It is a structural isomer of 1-ethoxy-2-propanol. As a clear liquid with a characteristic ether-like scent, it possesses valuable properties as a solvent and is miscible with water.^[3] Its amphiphilic nature allows it to provide good solvency for a wide array of substances, including resins, inks, and adhesives.^[3] While its primary applications are in the industrial manufacturing of coatings, lacquers, and cleaning products, its utility as a chemical intermediate and extractant makes it a compound of interest for pharmaceutical and agrochemical research and development.^[4]

Chemical and Physical Properties

The fundamental properties of **2-Ethoxy-1-propanol** are summarized below. It is critical to distinguish this compound (CAS: 19089-47-5) from its more commercially common isomer, 1-ethoxy-2-propanol (CAS: 1569-02-4), as experimental data for the latter is more abundant.

Table 1: Chemical and Physical Properties of **2-Ethoxy-1-propanol**

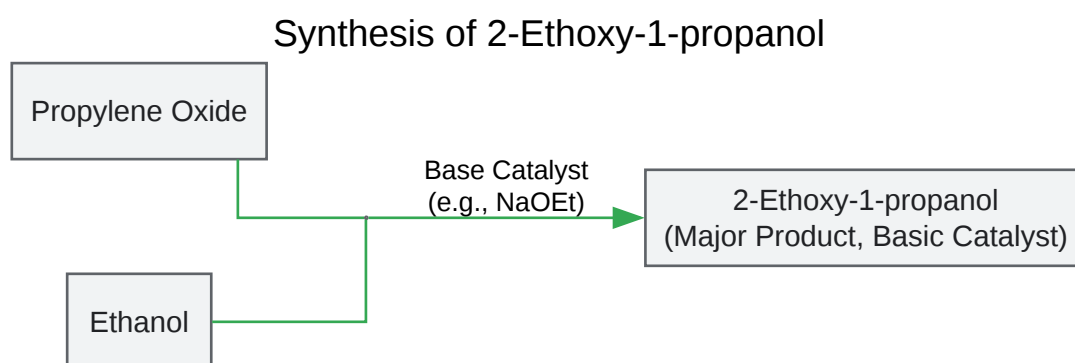
Property	Value	Source
IUPAC Name	2-ethoxypropan-1-ol	[1]
Synonyms	Propylene glycol monoethyl ether, alpha; 2-ethoxypropanol	[1][2][5]
CAS Number	19089-47-5	[1][2]
Molecular Formula	C ₅ H ₁₂ O ₂	[1][2]
Molecular Weight	104.15 g/mol	[1]
Appearance	Colorless liquid with a faint special odor	[3]
Solubility	Miscible with water	[3]
Boiling Point	Data not available; Isomer (1-ethoxy-2-propanol) boils at 130.5 - 134.5°C	[6][7]
Melting Point	Data not available; Isomer (1-ethoxy-2-propanol) melts at -100°C	[7][8]
Density	Data not available; Isomer (1-ethoxy-2-propanol) is 0.897 g/mL @ 20°C	[6][8]
Flash Point	Data not available; Isomer (1-ethoxy-2-propanol) is 40-42°C	[8][9]
Vapor Pressure	Data not available; Isomer (1-ethoxy-2-propanol) is 10 mmHg @ 20°C	[6][9]

Synthesis and Manufacturing

The primary industrial synthesis of propylene glycol ethers, including **2-ethoxy-1-propanol**, involves the reaction of propylene oxide with an alcohol—in this case, ethanol. This reaction typically yields a mixture of isomers, with the specific ratio depending on the catalyst and reaction conditions.

Synthesis Pathway

The reaction proceeds via the nucleophilic attack of the ethoxide ion on the epoxide ring of propylene oxide.



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the synthesis of **2-Ethoxy-1-propanol**.

Experimental Protocol: Synthesis from Propylene Oxide and Ethanol

The following is a representative protocol for the base-catalyzed synthesis of **2-ethoxy-1-propanol**.

Materials:

- Propylene oxide
- Anhydrous ethanol
- Sodium metal (or sodium ethoxide)

- Reaction flask with reflux condenser, dropping funnel, and magnetic stirrer
- Heating mantle
- Distillation apparatus

Procedure:

- **Catalyst Preparation:** In a dry reaction flask under an inert atmosphere (e.g., nitrogen), dissolve a catalytic amount of sodium metal in excess anhydrous ethanol to prepare sodium ethoxide.
- **Reaction Setup:** Cool the ethanol/sodium ethoxide solution in an ice bath.
- **Addition of Reactant:** Add propylene oxide dropwise from the dropping funnel to the stirred solution. Maintain the temperature below 10°C during the addition to control the exothermic reaction.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Gently heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by GC or TLC).
- **Workup:** Cool the reaction mixture and neutralize the catalyst with an acid (e.g., hydrochloric acid).
- **Purification:** Remove the excess ethanol under reduced pressure. The resulting crude product can be purified by fractional distillation to separate the desired **2-ethoxy-1-propanol** isomer from other byproducts.

Applications in Research and Drug Development

While not typically an active pharmaceutical ingredient (API), **2-ethoxy-1-propanol** serves important roles in the broader context of chemical and pharmaceutical development.

- **Specialty Solvent:** It is an effective solvent for a wide variety of resins, including epoxies, acrylics, polyesters, and polyurethanes.^[3] This property is valuable in the development of drug delivery systems, medical device coatings, and specialty adhesives where biocompatible polymers are used.

- **Chemical Intermediate:** The compound can be used as a building block or reaction solvent in the synthesis of more complex molecules for agrochemical or pharmaceutical intermediates.
[4]
- **Cleaning and Extraction:** In a laboratory setting, it is a useful ingredient in cleaning formulations for removing greases and stubborn residues.[3] Its properties also make it a candidate for use as an extractant in certain pharmaceutical processes.

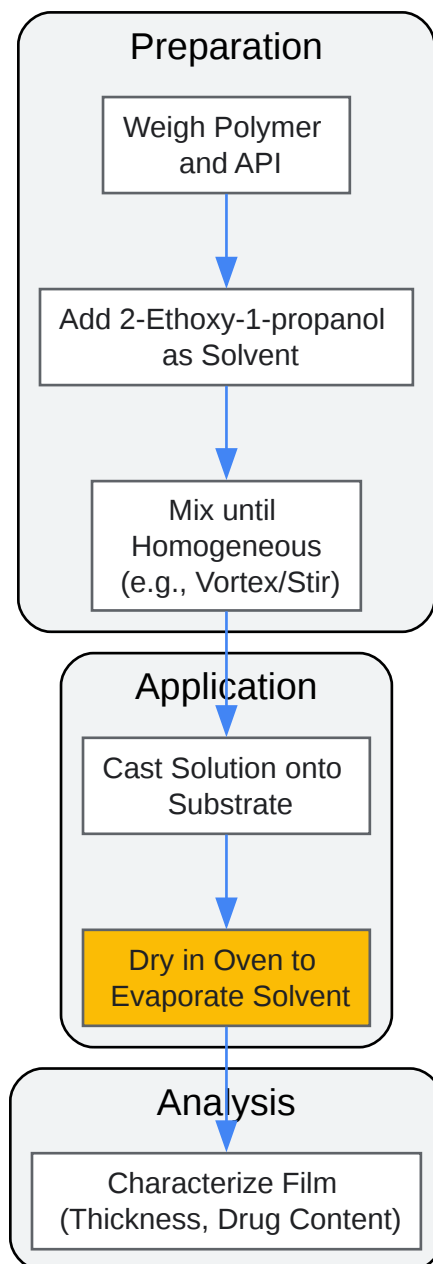
Experimental Workflows

The utility of **2-ethoxy-1-propanol** is best represented by its integration into laboratory workflows.

General Workflow: Solvent for Polymer Film Coating

This diagram illustrates a typical workflow where **2-ethoxy-1-propanol** could be used as a solvent for creating a polymer film, a common task in developing transdermal patches or coated medical devices.

Experimental Workflow: Polymer Film Coating



[Click to download full resolution via product page](#)

Caption: A generalized workflow for using **2-Ethoxy-1-propanol** as a solvent.

Safety and Toxicology

2-Ethoxy-1-propanol is classified as a flammable liquid.^{[1][10][11]} However, based on available data, it is not classified as acutely toxic, a skin or eye irritant, or a carcinogen.^{[10][11]}

Standard laboratory precautions for handling flammable organic liquids should be observed.

Table 2: Summary of Toxicological and Safety Information

Hazard Classification	Description	GHS Hazard Statement	Source
Physical Hazard	Flammable liquid and vapor	H226	[1][10]
Acute Toxicity	Shall not be classified as acutely toxic	Not Classified	[10][11]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin	Not Classified	[10][11]
Eye Damage/Irritation	Shall not be classified as seriously damaging or an eye irritant	Not Classified	[10][11]
Carcinogenicity	Shall not be classified as a carcinogen	Not Classified	[10][11]
Reproductive Toxicity	Shall not be classified for reproductive toxicity	Not Classified	[10][11]

Handling Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.[6]
- Use in a well-ventilated area or outdoors.[6]
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Store in a tightly closed container in a cool, well-ventilated place.[6]

Conclusion

2-Ethoxy-1-propanol is a functional solvent and chemical intermediate with established industrial uses and potential applications in pharmaceutical research and development. Its favorable solvency for a range of polymers and other substances, combined with a relatively low toxicity profile, makes it a useful tool in formulation science and chemical synthesis. Researchers and drug development professionals should handle this compound with an awareness of its flammability, adhering to standard safety protocols for organic solvents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethoxy-1-propanol | C₅H₁₂O₂ | CID 29420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Propanol, 2-ethoxy- [webbook.nist.gov]
- 3. gneechem.com [gneechem.com]
- 4. servochem.com [servochem.com]
- 5. 2-ethoxy-1-propanol, 19089-47-5 [thegoodscentcompany.com]
- 6. gjchemical.com [gjchemical.com]
- 7. 1-Ethoxy-2-propanol | C₅H₁₂O₂ | CID 15287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Ethoxy-1-propanol: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102468#iupac-name-for-2-ethoxy-1-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com